

Cyanine5.5 Maleimide in Advanced Microscopy: Spectral Dynamics and Thiol-Bioconjugation

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Compound of Interest

Compound Name: Cyanine5.5 maleimide

Cat. No.: B13393878

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Introduction: The Strategic Advantage of the Near-Infrared Window

In advanced fluorescence microscopy and in vivo imaging, the choice of fluorophore dictates the signal-to-noise ratio, tissue penetration depth, and multiplexing capabilities. Cyanine5.5 (Cy5.5) maleimide has emerged as a premier near-infrared (NIR) probe for bioconjugation[1]. Operating in the "optical window" of biological tissues (650–900 nm), Cy5.5 circumvents the autofluorescence of endogenous molecules (such as flavins and NADH) and avoids the strong absorption bands of hemoglobin and water[2].

The maleimide functional group provides a highly specific, covalent attachment to sulfhydryl (-SH) groups on cysteine residues. This enables the site-specific labeling of proteins, antibodies, and peptides without disrupting their primary amine-dependent structural domains or active sites[3].

Spectral Photophysics of Cyanine5.5

Understanding the exact photophysical parameters of Cy5.5 is critical for optimizing laser power, filter selection, and detector gain. The polymethine bridge of the cyanine dye allows for

a highly delocalized pi-electron system, resulting in a massive extinction coefficient and bright fluorescence[4].

Table 1: Consensus Optical Properties of Cyanine5.5 Maleimide

Property	Value Range	Mechanistic Implication for Microscopy
Excitation Maximum (λ_{ex})	673 nm – 684 nm[5][6]	Optimal for 670/680 nm lasers; efficiently excited by standard 633/640 nm lines.
Emission Maximum (λ_{em})	694 nm – 710 nm[6][7]	Deep-red/NIR emission minimizes tissue autofluorescence and light scattering.
Extinction Coefficient (ϵ)	190,000 – 209,000 M ⁻¹ cm ⁻¹ [5][7]	Extremely high light absorption capacity, allowing for lower laser power and reduced phototoxicity.
Quantum Yield (Φ)	0.20 – 0.28[5][7]	High probability of radiative decay per absorbed photon in aqueous media.
Stokes Shift	~21 – 26 nm	Requires narrow bandpass filters to prevent excitation light bleed-through into the detector.

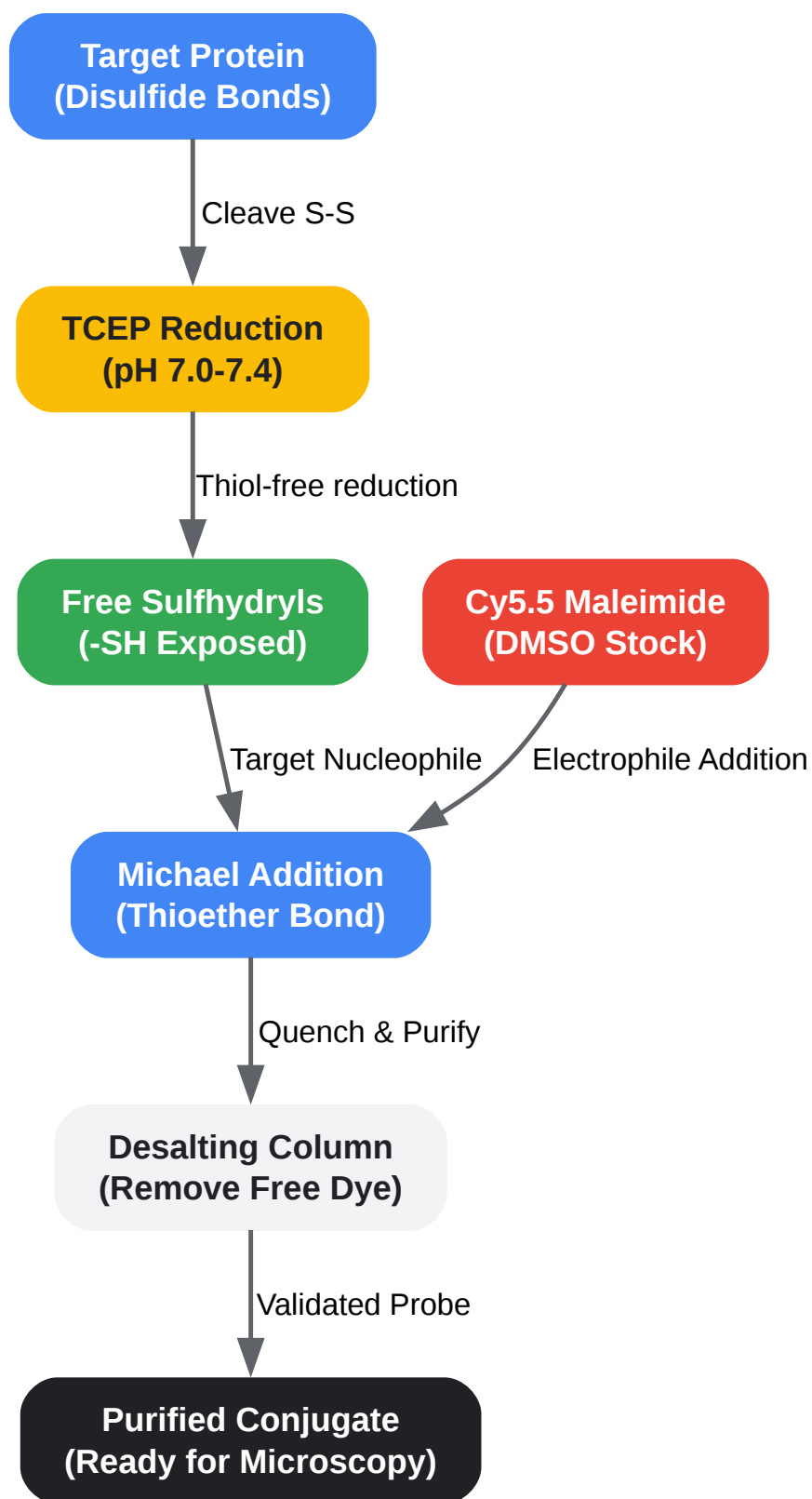
Note: Spectral maxima can shift slightly (± 5 nm) depending on solvent polarity, local protein microenvironment, and the presence of sulfo-groups (e.g., sulfo-Cyanine5.5)[8].

The Chemistry of Thiol-Maleimide Bioconjugation

Causality in Experimental Design: The reaction between a maleimide and a free sulfhydryl (thiol) is a Michael addition, forming a highly stable thioether bond[3]. The causality of

experimental conditions here is absolute:

- pH Control (6.5 – 7.5): At pH 7.0, the reaction is highly specific to thiols. If the pH exceeds 7.5, primary amines (lysines) become deprotonated and will compete for the maleimide. Furthermore, high pH accelerates the hydrolysis of the maleimide ring to an unreactive maleamic acid.
- Reduction Strategy (TCEP vs. DTT): Most extracellular proteins have cysteines locked in disulfide bonds. To label them, these bonds must be reduced. Dithiothreitol (DTT) or β -mercaptoethanol (BME) are common, but they contain thiols and will rapidly consume the Cy5.5 maleimide. Tris(2-carboxyethyl)phosphine (TCEP) is a phosphine-based reducing agent that lacks thiols, allowing reduction and conjugation to occur simultaneously without intermediate purification[8].



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Mechanistic workflow of site-specific bioconjugation using Cy5.5 maleimide and TCEP reduction.

Self-Validating Protocol: Cy5.5 Maleimide Protein Labeling

A robust protocol must be self-validating. By calculating the Degree of Labeling (DOL) at the end of the workflow, the scientist structurally verifies the stoichiometric success of the reaction.

Materials Required:

- Target protein (e.g., antibody) at 1-10 mg/mL in degassed PBS (pH 7.2, no azide).
- TCEP-HCl (Thiol-free reducing agent).
- Cy5.5 Maleimide (reconstituted in anhydrous DMSO).
- Zeba Spin Desalting Columns (or equivalent Size Exclusion column).

Step-by-Step Methodology:

- Preparation & Degassing: Dissolve the target protein in PBS (pH 7.2). Crucial step: Degas the buffer with nitrogen or argon. Oxygen promotes the rapid re-oxidation of free thiols back into disulfides, which halts the reaction.
- Reduction: Add a 10-fold molar excess of TCEP to the protein solution. Incubate at room temperature for 30 minutes. Do not remove TCEP.
- Dye Preparation: Reconstitute Cy5.5 maleimide in anhydrous DMSO to a concentration of 10 mM. Note: Cyanine dyes are susceptible to hydrolysis; use immediately and discard the remainder.
- Conjugation: Add a 10- to 20-fold molar excess of Cy5.5 maleimide to the reduced protein. Mix gently and incubate for 2 hours at room temperature in the dark (or overnight at 4°C)[9].
- Quenching (Optional but recommended): Add a small amount of β -mercaptoethanol to quench unreacted maleimide, preventing off-target reactions during purification.

- Purification: Pass the reaction mixture through a pre-equilibrated desalting column to remove free dye and quenched byproducts. The labeled protein will elute first (visible as a distinct blue band).
- Validation (DOL Calculation): Measure the absorbance of the purified conjugate at 280 nm (protein) and 675 nm (Cy5.5).

- Calculate Dye Molarity:

(where

).

- Calculate Protein Molarity:

(Correction Factor

for Cy5.5).

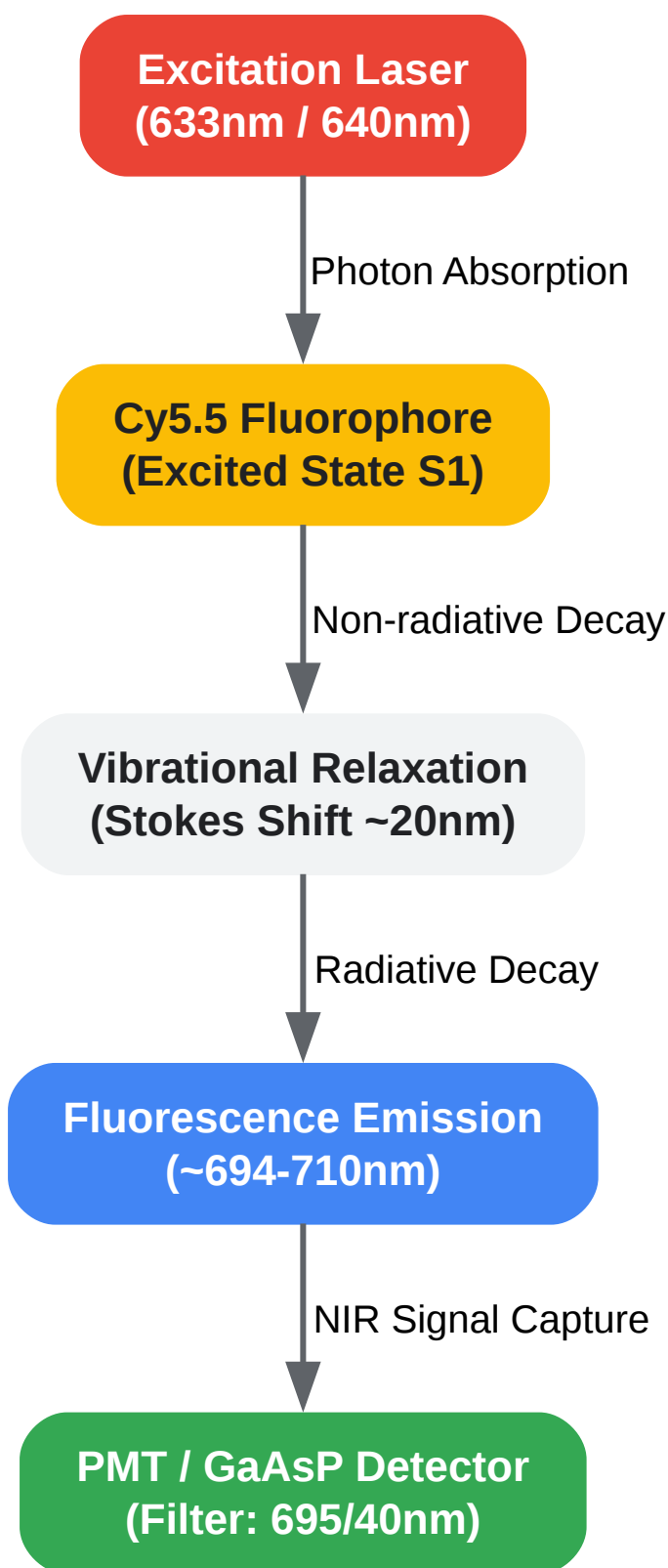
- . A DOL of 1-3 is optimal for microscopy; higher ratios cause self-quenching[6].

Microscopy Integration: Excitation and Emission Dynamics

For fluorescence microscopy, the integration of Cy5.5 conjugates requires specific hardware configurations to maximize the signal yield.

Laser Selection: While the excitation maximum of Cy5.5 is ~675 nm[7], most standard confocal microscopes are equipped with 633 nm (HeNe) or 640 nm (diode) lasers. Due to the broad excitation shoulder of cyanine dyes, 633/640 nm lasers are highly effective at exciting Cy5.5, albeit at roughly 40-60% of peak efficiency. If available, a 670 nm or 685 nm laser line provides optimal excitation.

Filter Selection: To capture the emission maximum (~694-710 nm)[5][7], a bandpass filter such as 695/40 nm or 710/50 nm is strictly recommended[10]. It is critical to ensure the emission filter does not overlap with the laser line to prevent backscattered light from overwhelming the photomultiplier tube (PMT) or GaAsP detector.



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Jablonski-derived photophysical pathway of Cy5.5 excitation and emission in microscopy.

Conclusion

Cyanine5.5 maleimide represents a powerful tool for researchers requiring deep-tissue penetration, high signal-to-noise ratios, and site-specific bioconjugation. By strictly controlling the pH and utilizing thiol-free reducing agents like TCEP, scientists can achieve reproducible, self-validating labeling. When paired with appropriate NIR laser lines and emission filters, Cy5.5 conjugates deliver unparalleled clarity in advanced fluorescence microscopy.

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